

An In-depth Technical Guide on 2-Chloro-6-fluorobenzaldehyde

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Compound of Interest

Compound Name: 2-Chloro-6-fluorobenzaldehyde

Cat. No.: B137617

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This guide provides essential physicochemical data for **2-Chloro-6-fluorobenzaldehyde**, a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. The information is tailored for researchers, scientists, and professionals engaged in drug development and chemical synthesis.

Physicochemical Properties

The fundamental molecular characteristics of **2-Chloro-6-fluorobenzaldehyde** are summarized below. This data is crucial for reaction stoichiometry, analytical characterization, and formulation development.

Parameter	Value	Reference
Molecular Formula	C7H4ClFO	[1][2][3][4]
Molecular Weight	158.56 g/mol	[1][2][3][5]
CAS Number	387-45-1	[1][3][5]
Appearance	White solid	[2]
Melting Point	32–35 °C	[2][4]

Experimental Protocols

Accurate determination of the molecular weight of **2-Chloro-6-fluorobenzaldehyde** is commonly achieved through mass spectrometry.

Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

- **Sample Preparation:** A dilute solution of **2-Chloro-6-fluorobenzaldehyde** is prepared in a suitable volatile solvent, such as dichloromethane or ethyl acetate.
- **Injection:** A small volume (typically 1 μL) of the prepared sample is injected into the gas chromatograph.
- **Chromatographic Separation:** The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column. The column separates the analyte from any impurities based on its boiling point and affinity for the stationary phase.
- **Ionization:** As the compound elutes from the GC column, it enters the mass spectrometer's ion source. Electron ionization (EI) is a common method used, where high-energy electrons bombard the molecule, leading to the formation of a molecular ion ($[M]^+$) and various fragment ions.
- **Mass Analysis:** The ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of each ion at a specific m/z . The resulting mass spectrum will show a peak corresponding to the molecular ion. Due to the isotopic abundance of chlorine (^{35}Cl and ^{37}Cl), the molecular ion peak will appear as a characteristic $[M]^+$ and $[M+2]^+$ pattern. The nominal molecular weight is determined from the $[M]^+$ peak corresponding to the most abundant isotopes (^{12}C , ^1H , ^{35}Cl , ^{19}F , ^{16}O).^[5]

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical name, its elemental composition, and its calculated molecular weight.

2-Chloro-6-fluorobenzaldehyde

has formula

Molecular Formula:
C7H4ClFO

indicates

Elemental Composition:
7 x Carbon
4 x Hydrogen
1 x Chlorine
1 x Fluorine
1 x Oxygen

calculates to

Molecular Weight:
158.56 g/mol

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References

- 1. 2-Chloro-6-fluorobenzaldehyde | C7H4ClFO | CID 67847 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Chloro-6-fluorobenzaldehyde - Wikipedia [en.wikipedia.org]
- 3. scbt.com [scbt.com]

- 4. 2-Fluoro-6-chloro benzaldehyde [chembk.com]
- 5. 2-Chloro-6-fluorobenzaldehyde | 387-45-1 | Benchchem [benchchem.com]
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